

Application Notes and Protocols for Octadecylamine-Functionalized Graphene Oxide (ODA-GO)

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Compound of Interest

Compound Name: *Octadecylamine*

Cat. No.: *B3427742*

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Introduction

Octadecylamine-functionalized graphene oxide (ODA-GO) is a chemically modified form of graphene oxide (GO) that exhibits enhanced properties for a variety of applications. The covalent attachment of long-chain **octadecylamine** (ODA) molecules to the GO surface transforms its hydrophilic nature to hydrophobic, improving its dispersibility in organic solvents and polymer matrices.^{[1][2]} This functionalization also significantly enhances the mechanical and thermal properties of polymer nanocomposites and enables the creation of superhydrophobic surfaces.^{[3][4]} Furthermore, ODA-GO serves as a promising platform for the development of advanced drug delivery systems.^[5]

This document provides detailed protocols for the synthesis, characterization, and application of ODA-GO, along with key performance data to guide researchers in their work.

Synthesis of Octadecylamine-Functionalized Graphene Oxide (ODA-GO)

The synthesis of ODA-GO involves the covalent functionalization of graphene oxide with **octadecylamine**. This can be achieved through several methods, with the most common being

a nucleophilic substitution reaction between the amine groups of ODA and the oxygen-containing functional groups (epoxy and carboxyl) on the GO surface.[1][3]

Experimental Protocol: Synthesis via Solution Refluxing

This protocol describes a common method for synthesizing ODA-GO by refluxing GO with ODA in an ethanol solution.

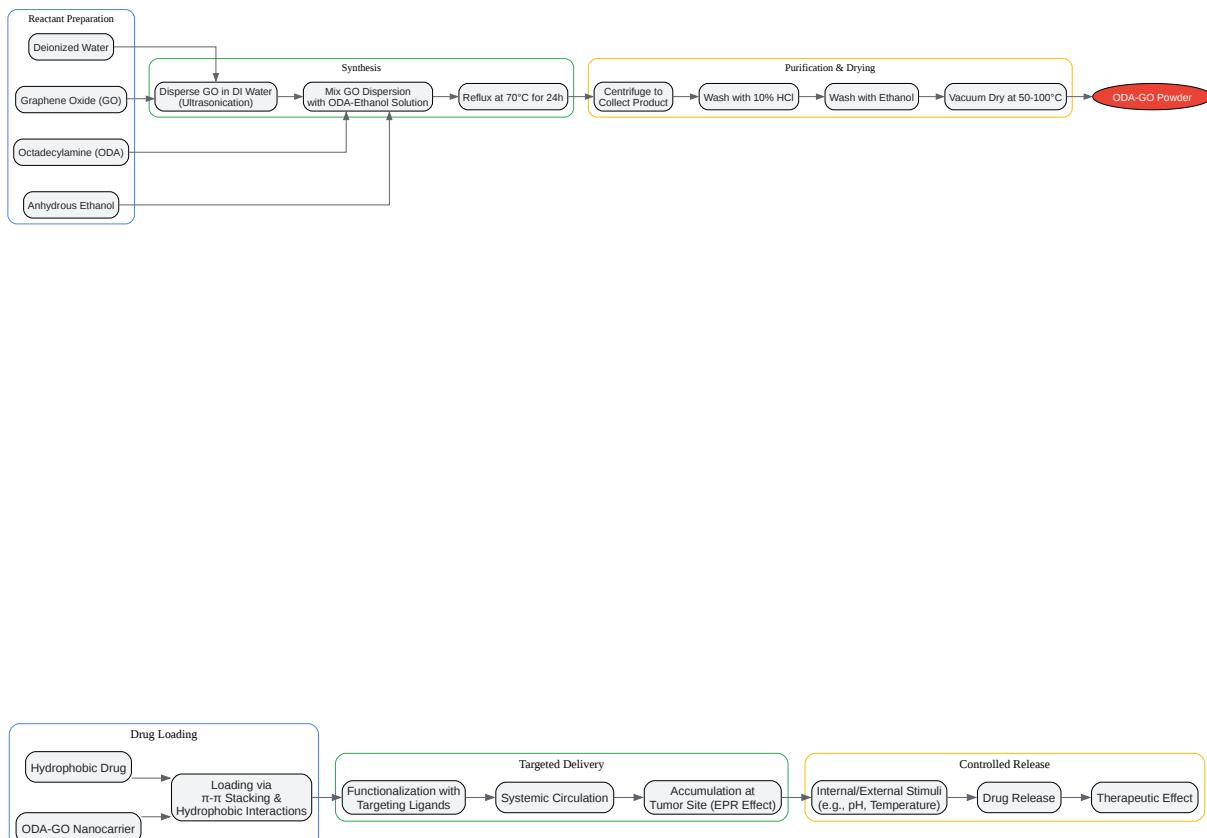
Materials:

- Graphene Oxide (GO) powder
- **Octadecylamine** (ODA)
- Anhydrous Ethanol
- Deionized (DI) water
- Hydrochloric acid (HCl) solution (10%)
- Round-bottom flask
- Condenser
- Heating mantle with magnetic stirrer
- Centrifuge
- Vacuum oven

Procedure:

- Dispersion of GO: Disperse a specific amount of GO powder in DI water through ultrasonication to obtain a homogeneous GO dispersion.[1]
- Preparation of ODA Solution: Dissolve ODA in anhydrous ethanol in a separate container.
- Reaction Setup: Transfer the GO dispersion to a round-bottom flask. Add the ODA-ethanol solution to the flask.

- Refluxing: Attach a condenser to the flask and place it in a heating mantle. Heat the mixture to 70°C and reflux for 24 hours under constant stirring.
- Purification:
 - After refluxing, allow the mixture to cool to room temperature.
 - Collect the product by centrifugation.
 - Wash the collected solid repeatedly with a 10% HCl solution to remove unreacted ODA.
 - Subsequently, wash the product multiple times with absolute ethanol to remove any remaining impurities.[6]
- Drying: Dry the final product, ODA-GO, in a vacuum oven at 50-100°C for 24 hours to remove residual solvents.[6]

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- To cite this document: BenchChem. [Application Notes and Protocols for Octadecylamine-Functionalized Graphene Oxide (ODA-GO)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3427742#protocol-for-octadecylamine-functionalized-graphene-oxide>]

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